

AZD5423 stability and storage for laboratory use

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Compound of Interest		
Compound Name:	AZD5423	
Cat. No.:	B1666221	Get Quote

AZD5423 Technical Support Center

This technical support center provides guidance on the stability, storage, and handling of **AZD5423** for laboratory use. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting solid AZD5423?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for reconstituting solid **AZD5423**. A stock solution of 10 mM in DMSO can be prepared.

Q2: How should I store the solid compound and stock solutions of AZD5423?

A2: Proper storage is crucial to maintain the integrity of **AZD5423**. The following conditions are recommended:

- Solid Powder: Store at -20°C for up to 12 months or at 4°C for up to 6 months.
- Stock Solutions (in DMSO): For long-term storage, aliquoting and storing at -80°C for up to 6 months is recommended. For shorter-term storage, -20°C for up to 1 month is suitable.[1]
 Avoid repeated freeze-thaw cycles.

Q3: Is AZD5423 stable in aqueous solutions?



A3: **AZD5423** has low aqueous solubility.[2] It is recommended to prepare fresh aqueous working solutions from the DMSO stock solution on the day of use.[1] The stability of **AZD5423** in aqueous buffers over time has not been extensively reported in publicly available literature; therefore, for prolonged experiments, it is advisable to conduct your own stability assessment.

Q4: I observed precipitation when diluting my DMSO stock solution into an aqueous buffer. What should I do?

A4: Precipitation upon dilution into aqueous media is a common issue for compounds with low aqueous solubility. Here are a few troubleshooting steps:

- Increase the final DMSO concentration: Ensure the final concentration of DMSO in your working solution is sufficient to maintain solubility, but also compatible with your experimental system.
- Use a surfactant or co-solvent: For in vivo studies, formulations with PEG300, Tween-80, or corn oil have been used.[1] For in vitro assays, the addition of a small, cell-compatible amount of a surfactant like Tween-20 or Pluronic F-68 may aid solubility.
- Gentle warming and sonication: Gentle warming (e.g., to 37°C) and brief sonication can help redissolve precipitates.[1] However, the effect of heat on the stability of AZD5423 has not been characterized, so this should be done with caution.
- Prepare a more dilute stock solution: If the issue persists, preparing a more dilute DMSO stock solution before further dilution into your aqueous buffer may help.

Q5: Is **AZD5423** sensitive to light?

A5: There is no specific public data on the photostability of **AZD5423**. As a general precaution for all light-sensitive compounds, it is recommended to store **AZD5423** solutions in amber vials or tubes wrapped in foil to protect them from light.

Troubleshooting Guide



Issue	Possible Cause(s)	Recommended Solution(s)
Compound will not dissolve in DMSO	- Insufficient solvent volume- Compound has precipitated out of solution due to temperature changes	- Ensure you are using the correct volume of DMSO to achieve a 10 mM concentration Vortex the solution for several minutes Gentle warming and brief sonication may be applied.
Inconsistent experimental results	- Degradation of the compound due to improper storage or handling- Inaccurate concentration of the stock solution- Precipitation of the compound in the working solution	- Always use freshly prepared working solutions Avoid repeated freeze-thaw cycles of the stock solution by preparing aliquots Visually inspect working solutions for any signs of precipitation before use Re-evaluate your dilution series and ensure complete dissolution at each step.
Unexpected color change in solution	- Contamination of the solvent or compound- Degradation of the compound	- Use high-purity, anhydrous DMSO If degradation is suspected, it is recommended to use a fresh vial of the compound.

Data Summary

Storage Conditions

Form	Temperature	Duration
Solid Powder	-20°C	12 months
4°C	6 months	
Stock Solution (in DMSO)	-80°C	6 months[1]
-20°C	1 month[1]	



Solubility

Solvent	Concentration
DMSO	10 mM

Experimental Protocols Protocol 1: Preparation of a 10 mM AZD5423 Stock Solution in DMSO

Materials:

- AZD5423 solid powder (Molecular Weight: 487.45 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Weigh the Compound: Accurately weigh the desired amount of AZD5423 powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.87 mg of AZD5423.
- Add Solvent: Add the calculated volume of DMSO to the vial containing the AZD5423 powder.
- Dissolve: Vortex the solution vigorously for 5-10 minutes until the solid is completely dissolved. A clear solution should be obtained. Gentle warming or brief sonication can be used to aid dissolution if necessary.
- Aliquot and Store: Aliquot the stock solution into smaller volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage as recommended.



Protocol 2: Preparation of an In Vivo Working Solution

Note: This is an example protocol based on available information and may need to be optimized for your specific experimental needs.[1]

Materials:

- 10 mM AZD5423 stock solution in DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes

Procedure:

- Initial Dilution: In a sterile tube, add 100 μ L of the 10 mM **AZD5423** DMSO stock solution to 400 μ L of PEG300. Mix thoroughly.
- Add Surfactant: Add 50 μ L of Tween-80 to the mixture and mix until a homogenous solution is formed.
- Final Dilution: Add 450 μL of saline to bring the total volume to 1 mL. Mix well.
- Use Freshly: It is recommended to use this working solution on the same day it is prepared.
 [1]

Visualizations



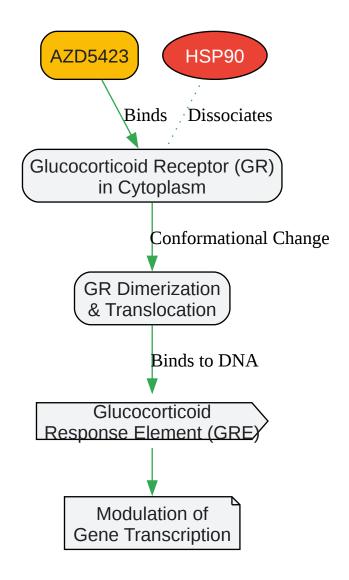
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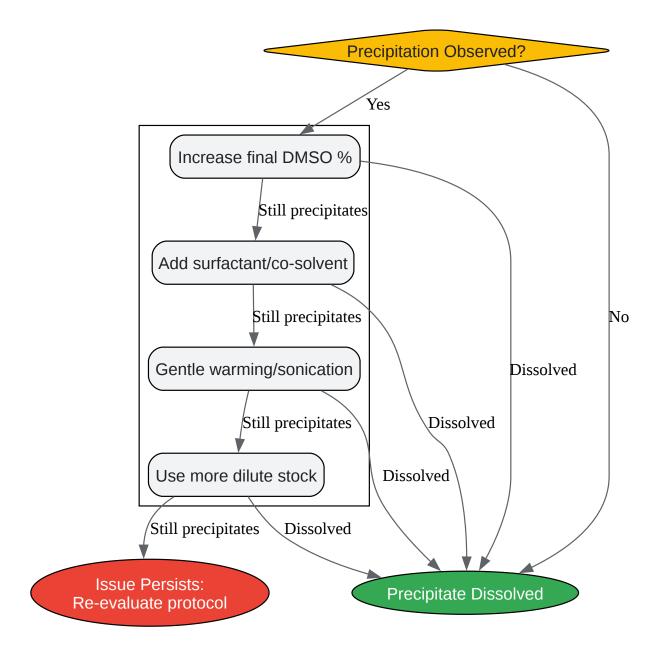
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Caption: Experimental workflow for handling AZD5423.









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